

Spectral Data Analysis of 3,4,5-Trimethyloctane: A Technical Guide

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Compound of Interest

Compound Name: 3,4,5-Trimethyloctane

CAS No.: 62016-44-8

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This technical guide provides a comprehensive overview of the spectral data for **3,4,5-trimethyloctane** (C₁₁H₂₄), a branched alkane. Due to the limited availability of public experimental spectra for this specific compound, this document combines established spectroscopic principles for alkanes with predicted data to offer a detailed analysis. This guide is intended to assist researchers in understanding the expected spectral characteristics of **3,4,5-trimethyloctane** and similar branched alkanes, which is crucial for structural elucidation and chemical analysis.

Predicted Spectroscopic Data

The following sections present the predicted Mass Spectrometry, ¹³C NMR, ¹H NMR, and Infrared (IR) spectroscopy data for **3,4,5-trimethyloctane**. These predictions are based on established fragmentation patterns of branched alkanes and computational NMR prediction algorithms.

Mass Spectrometry (MS)

The mass spectrum of **3,4,5-trimethyloctane** is predicted to be characterized by extensive fragmentation due to the branched nature of the alkane, leading to a weak or absent molecular ion peak. The fragmentation primarily occurs at the branching points to form more stable secondary and tertiary carbocations.

Table 1: Predicted Mass Spectrometry Data for **3,4,5-Trimethyloctane**

m/z	Predicted Fragment Ion	Structure of Fragment	Relative Abundance
156	$[C_{11}H_{24}]^{+\bullet}$ (Molecular Ion)	$[CH_3CH_2CH(CH_3)CH(CH_3)CH(CH_3)CH_2CH_3]^{+\bullet}$	Very Low
127	$[C_9H_{19}]^+$	$[M - C_2H_5]^+$	Moderate
113	$[C_8H_{17}]^+$	$[M - C_3H_7]^+$	High
99	$[C_7H_{15}]^+$	$[M - C_4H_9]^+$	High
85	$[C_6H_{13}]^+$	Cleavage at C4-C5	High
71	$[C_5H_{11}]^+$	Cleavage at C3-C4 or C5-C6	High (likely base peak)
57	$[C_4H_9]^+$	Further fragmentation	High
43	$[C_3H_7]^+$	Further fragmentation	High
29	$[C_2H_5]^+$	Further fragmentation	Moderate

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the presence of chiral centers at positions 3, 4, and 5, **3,4,5-trimethyloctane** can exist as multiple diastereomers. This will result in a complex ¹³C NMR spectrum with more than 11 signals if a mixture of diastereomers is present. The predicted chemical shifts are based on the general ranges for alkanes, with branching causing downfield shifts.

Table 2: Predicted ¹³C NMR Chemical Shifts for a Diastereomer of **3,4,5-Trimethyloctane**

Carbon Atom	Predicted Chemical Shift (ppm)
C1	~11-15
C2	~20-25
C3	~35-42
C4	~40-48
C5	~38-45
C6	~25-30
C7	~22-27
C8	~14-18
3-CH ₃	~15-20
4-CH ₃	~12-18
5-CH ₃	~16-22

Note: The exact chemical shifts will vary between different diastereomers.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum of **3,4,5-trimethyloctane** is expected to be complex due to the large number of similar proton environments and the potential for overlapping signals. The signals for the methyl, methylene, and methine protons will appear in the typical upfield region for alkanes.

Table 3: Predicted ¹H NMR Data for **3,4,5-Trimethyloctane**

Proton Environment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
-CH ₃ (terminal)	~0.8 - 1.0	Triplet (t)	6H
-CH ₂ -	~1.1 - 1.4	Multiplet (m)	4H
-CH- (backbone)	~1.3 - 1.7	Multiplet (m)	3H
-CH ₃ (branched)	~0.8 - 1.1	Doublet (d)	9H

Infrared (IR) Spectroscopy

The IR spectrum of **3,4,5-trimethyloctane** will be typical of a saturated alkane, characterized by strong C-H stretching and bending vibrations.

Table 4: Predicted Infrared (IR) Absorption Bands for **3,4,5-Trimethyloctane**

Vibrational Mode	Predicted Frequency (cm ⁻¹)	Intensity
C-H Stretch (sp ³ CH ₃ and CH ₂)	2850 - 2960	Strong
C-H Bend (CH ₂ Scissoring)	~1465	Medium
C-H Bend (CH ₃ Asymmetric)	~1450	Medium
C-H Bend (CH ₃ Symmetric)	~1375	Medium

Experimental Protocols

While specific experimental data for **3,4,5-trimethyloctane** is not widely published, the following are general methodologies for acquiring the spectral data discussed.

Mass Spectrometry (Electron Ionization - EI)

- **Sample Introduction:** The sample is introduced into the mass spectrometer via a gas chromatograph (GC-MS) for separation and purification, or directly via a heated probe.

- **Ionization:** In the ion source, the gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron to form a molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The high internal energy of the molecular ion leads to fragmentation, breaking covalent bonds to form smaller, charged fragments and neutral radicals.^[1]
- **Mass Analysis:** The positively charged ions are accelerated into a mass analyzer (e.g., quadrupole or time-of-flight), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** An electron multiplier detects the ions, and the signal is processed to generate a mass spectrum, which plots the relative abundance of ions as a function of their m/z ratio.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A small amount of the purified compound is dissolved in a deuterated solvent (e.g., $CDCl_3$, C_6D_6) to avoid solvent signals in the 1H NMR spectrum. A reference standard, such as tetramethylsilane (TMS), is added to calibrate the chemical shift scale to 0 ppm.
- **Data Acquisition:** The sample tube is placed in the core of a powerful superconducting magnet. For ^{13}C NMR, a broadband proton-decoupled pulse sequence is typically used to simplify the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.^[2] For 1H NMR, a standard single-pulse experiment is performed.
- **Signal Processing:** The acquired free induction decay (FID) signal is converted into a frequency-domain spectrum using a Fourier transform. The resulting spectrum is then phased and baseline-corrected.
- **Data Analysis:** The chemical shifts, signal integrations (for 1H NMR), and coupling patterns are analyzed to determine the structure of the molecule.

Infrared (IR) Spectroscopy

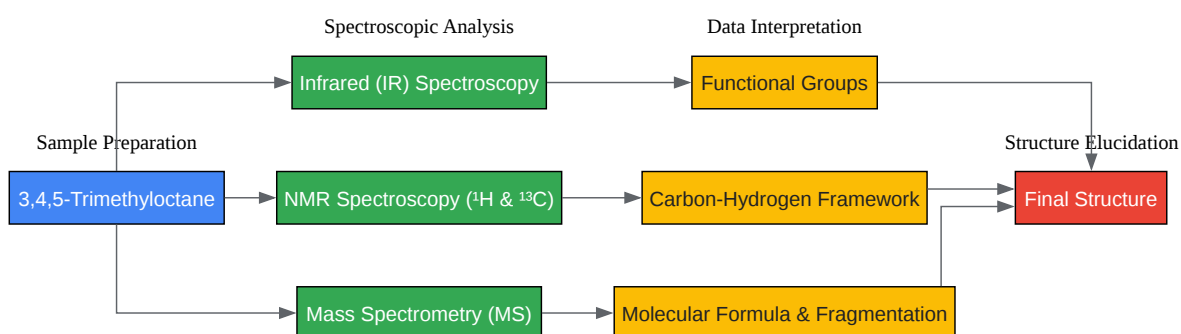
- **Sample Preparation:** For a liquid sample like **3,4,5-trimethyloctane**, a thin film can be prepared between two salt plates (e.g., NaCl or KBr), which are transparent to IR radiation.

Alternatively, a solution in a non-polar solvent like carbon tetrachloride (CCl₄) can be used.

- **Data Acquisition:** The sample is placed in the path of an infrared beam in a Fourier Transform Infrared (FT-IR) spectrometer. The interferometer modulates the IR radiation, which then passes through the sample.
- **Signal Detection:** A detector measures the intensity of the transmitted radiation as a function of the interferometer's mirror position, generating an interferogram.
- **Data Processing:** A Fourier transform is applied to the interferogram to obtain the IR spectrum, which is a plot of absorbance or transmittance versus wavenumber (cm⁻¹).^[3]

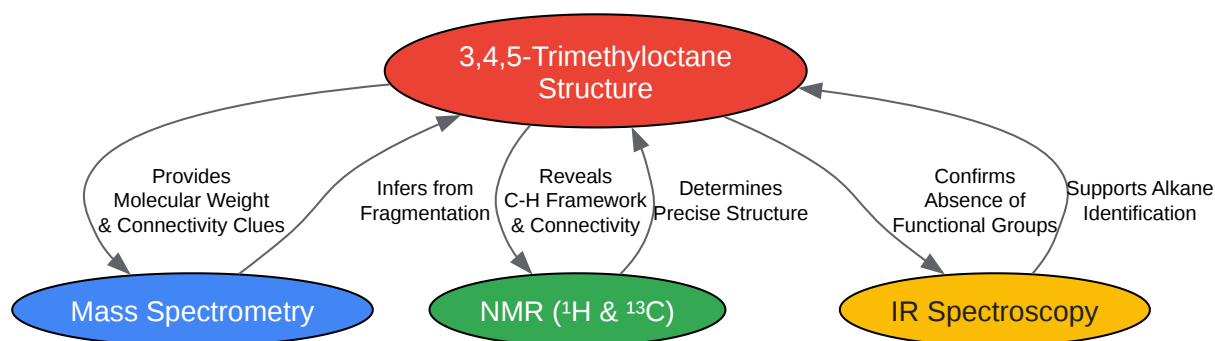
Visualizations

The following diagrams illustrate the workflow for spectral analysis and the relationship between different spectroscopic techniques in elucidating the structure of an organic compound like **3,4,5-trimethyloctane**.



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Caption: Workflow for the spectroscopic analysis and structural elucidation of **3,4,5-trimethyloctane**.



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Caption: Interrelationship of spectroscopic techniques for structural determination.

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- To cite this document: BenchChem. [Spectral Data Analysis of 3,4,5-Trimethyloctane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15920774/docs#spectral-data-analysis-of-3-4-5-trimethyloctane-a-technical-guide\]](https://www.benchchem.com/product/b15920774/docs#spectral-data-analysis-of-3-4-5-trimethyloctane-a-technical-guide)

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